

Application Notes and Protocols: Intraperitoneal Injection of Amylin (8-37) in Mice

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Compound of Interest

Compound Name: Amylin (8-37), rat

Cat. No.: B1578689

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Audience: Researchers, scientists, and drug development professionals.

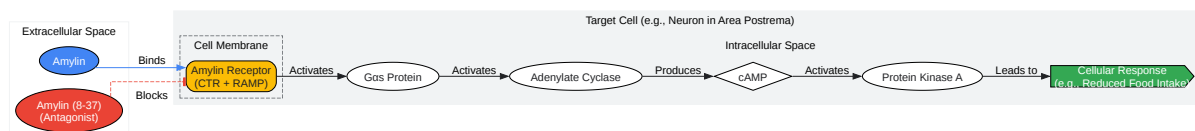
Introduction

Amylin (8-37) is a truncated peptide analog of the native rat/mouse amylin hormone. It functions as a competitive antagonist at the amylin receptor, effectively blocking the physiological actions of endogenous amylin.[1][2][3] Amylin itself is a pancreatic hormone co-secreted with insulin that plays a role in glucose homeostasis, gastric emptying, and satiety.[4][5] Due to its antagonistic properties, Amylin (8-37) is a critical research tool for investigating the roles of the amylin signaling system in various physiological and pathological processes, including metabolic disorders, insulin resistance, and neurodegenerative diseases.[1][2][6][7] These application notes provide a detailed protocol for the preparation and intraperitoneal (IP) administration of Amylin (8-37) in mice for research purposes.

Mechanism of Action

Amylin receptors are complex heterodimers, composed of the calcitonin receptor (CTR) coupled with one of three Receptor Activity-Modifying Proteins (RAMPs), most commonly RAMP1 or RAMP3.[4][6] The association with a RAMP confers high affinity for amylin.[8] Upon binding of amylin, the receptor complex primarily activates the G α s signaling pathway, leading to an increase in intracellular cyclic AMP (cAMP) levels.[6] Amylin (8-37) competes with endogenous amylin for binding to this receptor complex, thereby inhibiting downstream signal transduction. This blockade allows researchers to elucidate the specific contributions of amylin signaling to metabolic and neuronal regulation.

Amylin Signaling Pathway and Antagonism by Amylin (8-37)



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Caption: Amylin (8-37) competitively blocks amylin binding to its receptor.

Experimental Protocols

This section details the necessary materials, reagent preparation, and the step-by-step procedure for IP injection in mice.

Materials and Reagents

- **Amylin (8-37), rat/mouse**, lyophilized powder (e.g., MedChemExpress, Bachem)
- Sterile 0.9% saline solution (vehicle)
- Sterile, pyrogen-free water for reconstitution (if required)
- 1.5 mL sterile microcentrifuge tubes
- Insulin syringes or 1 mL syringes
- 25-27 gauge needles[9]
- Appropriate mouse strain and housing

- Analytical balance
- Vortex mixer
- Ice bucket

Reagent Preparation: Amylin (8-37) Stock and Working Solutions

- **Acclimatization:** Allow the lyophilized Amylin (8-37) vial to equilibrate to room temperature before opening to prevent condensation.
- **Reconstitution (Stock Solution):** Briefly centrifuge the vial to ensure all powder is at the bottom. Reconstitute the peptide in sterile 0.9% saline or sterile water to create a stock solution (e.g., 1 mg/mL). Gently vortex to dissolve. Note: Follow manufacturer's specific reconstitution recommendations if provided.
- **Storage (Stock Solution):** Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for up to one month or -80°C for up to six months.^[1]
- **Preparation of Working Solution:** On the day of the experiment, thaw an aliquot of the stock solution on ice. Dilute it with sterile 0.9% saline to the final desired concentration. The final injection volume should not exceed 10 mL/kg of body weight.^[9]

Example Calculation:

- Target Dose: 100 µg/kg
- Mouse Weight: 25 g (0.025 kg)
- Total Dose Needed: $100\text{ }\mu\text{g/kg} \times 0.025\text{ kg} = 2.5\text{ }\mu\text{g}$
- Stock Solution: 1 mg/mL (1000 µg/mL)
- Working Solution (for injection volume of 0.1 mL):
 - Final concentration needed: $2.5\text{ }\mu\text{g} / 0.1\text{ mL} = 25\text{ }\mu\text{g/mL}$

- Dilute the 1000 µg/mL stock solution accordingly with sterile saline.

Intraperitoneal (IP) Injection Procedure

This procedure should be performed by personnel trained in rodent handling and injection techniques, following approved institutional animal care guidelines.

- **Animal Restraint:** Gently restrain the mouse using an appropriate technique (e.g., scruffing the neck). The mouse should be tilted with its head slightly lower than its hind end to allow abdominal organs to shift away from the injection site.^[9]
- **Identify Injection Site:** The preferred injection site is the lower right quadrant of the abdomen. This location helps to avoid puncturing the cecum, urinary bladder, or other vital organs.^[9]
- **Perform Injection:** Insert a 25-27 gauge needle at a 15-20 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid organ damage.
- **Administer Compound:** Gently depress the syringe plunger to deliver the Amylin (8-37) solution.
- **Withdraw Needle:** Smoothly withdraw the needle.
- **Post-Injection Monitoring:** Return the animal to its cage and monitor it for any signs of distress, bleeding at the injection site, or adverse reactions.^[9]

Data Presentation: Dosing and Effects

The dosage of Amylin (8-37) and its parent compound, amylin, can vary significantly based on the experimental goals, mouse model, and administration route. The following table summarizes dosages from various studies to serve as a reference. Researchers should perform dose-response studies to determine the optimal concentration for their specific model and endpoint.

Compound	Species/ Model	Dose	Route	Duration	Key Findings	Reference
Amylin (8-37)	Rat	125 nmol/h	Infusion	4 hours	Blocked amylin-induced increases in plasma NEFA, glycerol, glucose, and insulin.	[6] [7]
Amylin	C57BL/6 Mice	10 µg/kg	IP	Single Dose	Increased c-Fos immunoreactivity in the area postrema and nucleus tractus solitarii.	[10]
Amylin	C57BL/6J Mice	50, 500 µg/kg	IP	Single Dose	Acute reduction of food intake.	[11]
Amylin	Agouti Mice	100 µg/kg	IP	Single Dose	Reduced cumulative food intake over 3 hours in fasted mice.	[12]
Amylin	5XFAD Mice	200 µg/kg	IP	Daily for 10 weeks	Reduced Aβ plaque burden and	[13]

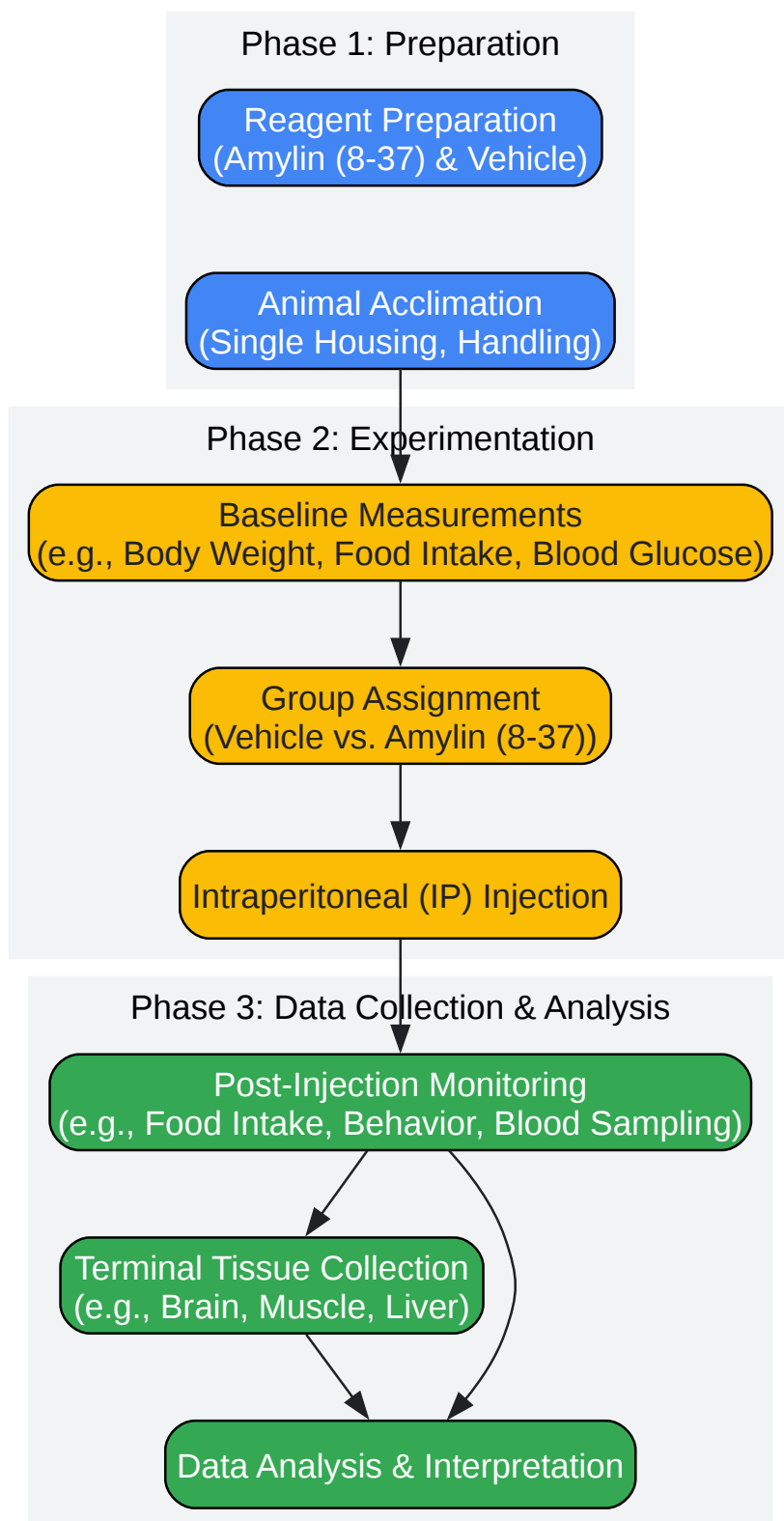
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Amylin	Rats	5 µg/kg	IP	Single Dose	Reduced food intake in 24-h food- deprived rats.	[14]
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Amylin	Rats	100 µg/kg	IP	Single Dose	Reduced meal size and feeding rate.	[15]
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Experimental Workflow Visualization

The following diagram illustrates a typical workflow for an acute in vivo study using Amylin (8-37).



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Caption: A generalized workflow for in vivo studies using Amylin (8-37).

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